

An In-depth Technical Guide to the Solubility of 5-Ethynylpyrazin-2-amine

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Compound of Interest

Compound Name: 5-Ethynylpyrazin-2-amine

CAS No.: 457099-42-2

Cat. No.: B1289106

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This guide provides a comprehensive technical overview of the solubility characteristics of **5-Ethynylpyrazin-2-amine**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery.^[1] Given the limited availability of direct quantitative solubility data in publicly accessible literature, this document establishes a robust predictive solubility profile based on first principles of chemical theory and data from structurally analogous compounds.

Furthermore, this guide furnishes detailed, field-proven experimental protocols to enable researchers to determine precise solubility parameters in various solvent systems. This dual approach of theoretical prediction and practical methodology is designed to empower researchers, scientists, and drug development professionals in their work with this versatile building block.

Introduction to 5-Ethynylpyrazin-2-amine: A Key Pharmacophore

5-Ethynylpyrazin-2-amine, with the molecular formula $C_6H_5N_3$ and a molecular weight of 119.12 g/mol, is a pivotal building block in the synthesis of kinase inhibitors, particularly for the

development of novel anticancer agents.[1][2] Its structure, featuring a pyrazine core, an amino group, and a reactive ethynyl group, allows for selective interactions with biological targets and facilitates versatile chemical modifications.[1] Understanding the solubility of this compound is a critical first step in its application, impacting everything from reaction kinetics during synthesis to bioavailability in downstream pharmacological assays.[3][4]

Theoretical Underpinnings of Solubility: A Predictive Analysis

The solubility of a compound is governed by the principle of "like dissolves like," which posits that substances with similar polarities are more likely to be soluble in one another.[5][6] The polarity of a molecule is determined by the presence of polar bonds and its overall molecular geometry.

Molecular Structure Analysis of **5-Ethynylpyrazin-2-amine**:

- **Pyrazine Ring:** The two nitrogen atoms in the pyrazine ring are electronegative, creating polar C-N bonds and acting as hydrogen bond acceptors.
- **Amino Group (-NH₂):** This group is highly polar and can act as both a hydrogen bond donor and acceptor.
- **Ethynyl Group (-C≡CH):** The terminal alkyne is a weakly polar functional group.
- **Overall Polarity:** The combination of the pyrazine ring and the amino group imparts a significant degree of polarity to the molecule. The computed LogP value of 0.0401 suggests a relatively balanced hydrophilic-lipophilic character.[2]

Based on this structural analysis, we can predict the qualitative solubility of **5-Ethynylpyrazin-2-amine** in a range of common laboratory solvents.

Predicted Solubility Profile

The following table summarizes the predicted qualitative solubility of **5-Ethynylpyrazin-2-amine**. These predictions are derived from its structural features and by analogy to similar heterocyclic amines and ethynyl-substituted aromatics.[3]

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	Moderately Soluble to Soluble	The amino group and pyrazine nitrogens can form hydrogen bonds with protic solvents. Solubility in water is expected to be moderate due to the competing non-polar hydrocarbon backbone.
Polar Aprotic	Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Acetonitrile (ACN), Acetone	Soluble	These solvents can accept hydrogen bonds from the amino group and have dipole moments that can interact with the polar pyrazine ring.
Non-Polar	Hexane, Toluene, Diethyl Ether	Sparingly Soluble to Insoluble	The overall polarity of 5-Ethynylpyrazin-2-amine is too high for significant interaction with non-polar solvents. ^[6]
Chlorinated	Dichloromethane (DCM), Chloroform	Moderately Soluble	These solvents have a moderate polarity and can engage in dipole-dipole interactions.

Experimental Determination of Solubility: Protocols

To move from prediction to precise quantification, the following experimental protocols are provided.

Qualitative Solubility Determination

This rapid method provides a binary "soluble" or "insoluble" assessment at a defined concentration.

Protocol:

- Weigh approximately 2-5 mg of **5-Ethynylpyrazin-2-amine** into a clean, dry vial.
- Add 1 mL of the chosen solvent in 0.25 mL increments.
- After each addition, cap the vial and vortex for 30-60 seconds.
- Visually inspect the solution against a dark background for any undissolved solid.
- If the solid completely dissolves, the compound is considered soluble at that concentration. If it remains undissolved after the addition of the full 1 mL, it is considered sparingly soluble or insoluble.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a gold-standard technique for determining equilibrium solubility.

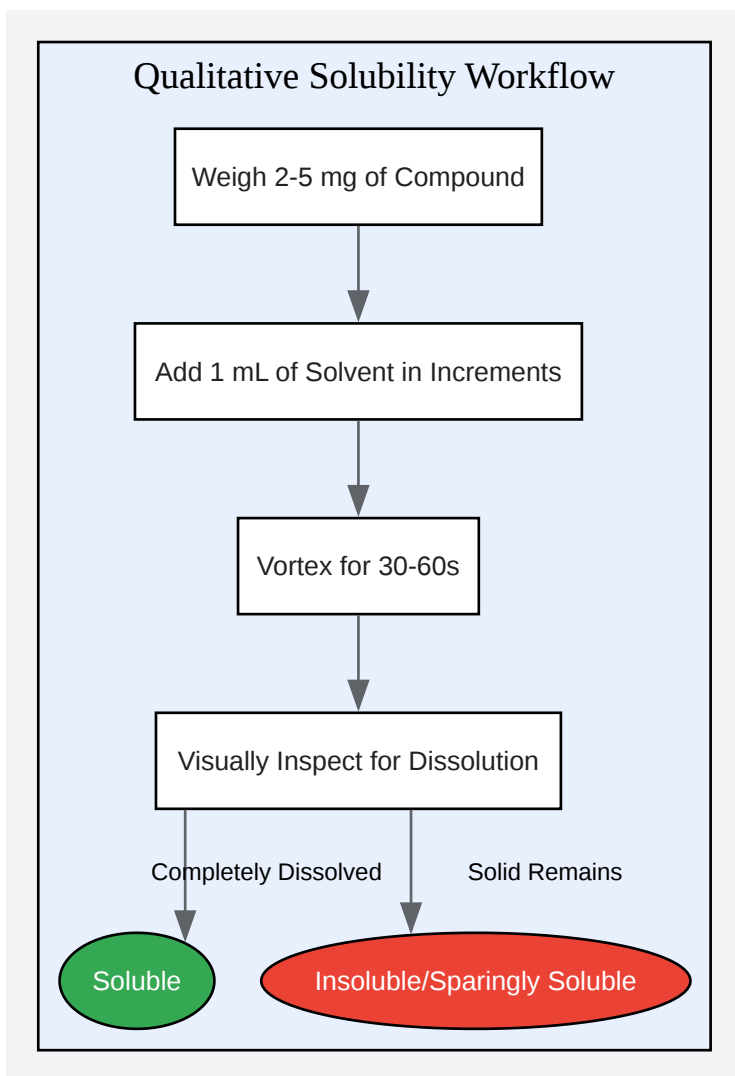
Protocol:

- Add an excess amount of **5-Ethynylpyrazin-2-amine** to a known volume of the selected solvent in a sealed, screw-cap vial. The excess solid should be clearly visible.
- Place the vial in a constant temperature shaker bath (e.g., 25 °C) to equilibrate. The system should be agitated for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand undisturbed for at least 24 hours at the same temperature to allow the excess solid to settle.
- Carefully withdraw a sample from the clear supernatant using a syringe fitted with a filter (e.g., 0.22 µm PTFE or PVDF) to remove any undissolved microparticles.

- Dilute the filtrate with a suitable solvent to a concentration within the linear range of a pre-calibrated analytical method (e.g., UV-Vis spectroscopy or HPLC).
- Quantify the concentration of **5-Ethynylpyrazin-2-amine** in the diluted sample.
- Calculate the original solubility by accounting for the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the described experimental protocols.



Quantitative Solubility (Shake-Flask) Workflow

Add Excess Solid to Known Volume of Solvent

Equilibrate in Shaker Bath (24-72h)

Settle Undissolved Solid (24h)

Filter Supernatant (0.22 μm filter)

Dilute Filtrate

Quantify by HPLC or UV-Vis

Calculate Solubility

Solubility (mg/mL or mol/L)

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Sources

- 1. 5-ethynylpyrazin-2-amine [myskinrecipes.com]
- 2. chemscene.com [chemscene.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. mdpi.com [mdpi.com]
- 5. chem.ws [chem.ws]
- 6. Khan Academy [khanacademy.org]
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